

Application Note & Protocol: Quantification of Bisphenol B in Human Urine

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Compound of Interest

Compound Name: *Bisphenol B*

Cat. No.: *B1667465*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Bisphenol B** (BPB), or 2,2-bis(4-hydroxyphenyl)butane, is a structural analog of the well-known endocrine disruptor Bisphenol A (BPA). As regulatory pressure on BPA has increased, BPB has been used as a substitute in the manufacturing of polycarbonate plastics, epoxy resins, and other consumer products.[1] However, concerns about the potential for similar adverse health effects necessitate sensitive and reliable analytical methods for monitoring human exposure.[1][2] Urine is the preferred biological matrix for assessing exposure to non-persistent chemicals like bisphenols, as they are typically metabolized (e.g., via glucuronidation) and excreted from the body.[3] This document provides detailed protocols for the quantitative analysis of total BPB (free and conjugated forms) in human urine using two established methodologies: online solid-phase extraction coupled with liquid chromatography-tandem mass spectrometry (online SPE-LC-MS/MS) and dispersive liquid-liquid microextraction with gas chromatography-mass spectrometry (DLLME-GC/MS).

Method 1: Online Solid-Phase Extraction (SPE) with LC-MS/MS

This method offers high throughput and sensitivity through automated sample cleanup and concentration, making it ideal for large-scale biomonitoring studies.[3][4] The protocol is based on the methodologies developed for the simultaneous analysis of multiple bisphenol analogues.[1][3]

Experimental Protocol

1. Sample Preparation: Enzymatic Hydrolysis

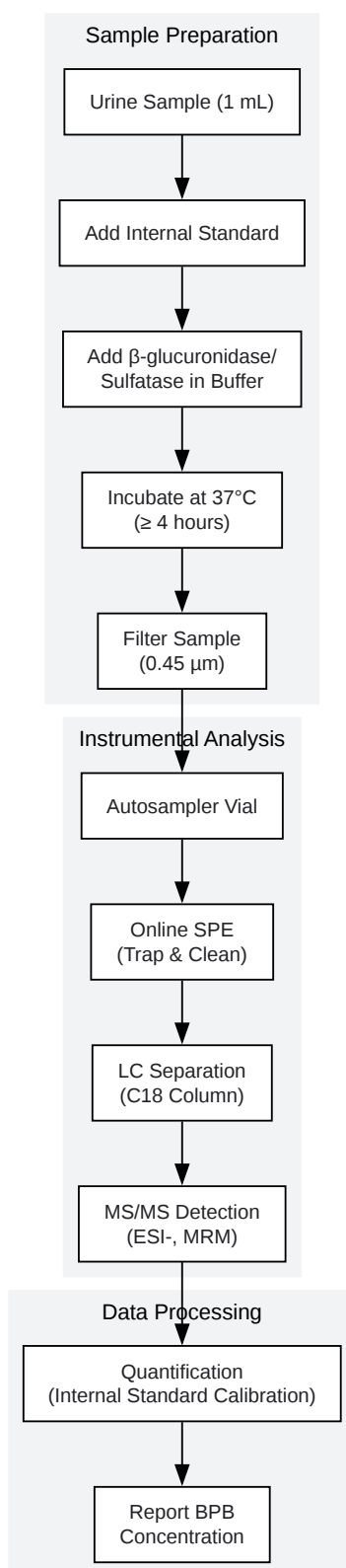
- Objective: To deconjugate BPB-glucuronide and BPB-sulfate metabolites to measure the total BPB concentration.
- Procedure:
 - Thaw frozen human urine samples to room temperature.
 - To a 1.0 mL aliquot of urine in a clean polypropylene tube, add an appropriate internal standard (e.g., a stable isotope-labeled bisphenol like BPA-d6, as a specific BPB-d/¹³C standard may not be commercially available).[3]
 - Add 100 µL of 1.0 M ammonium acetate buffer (pH 5.0) containing β-glucuronidase/arylsulfatase (from *Helix pomatia*, ~250-850 units per sample).[3]
 - Vortex the mixture gently for 1-2 minutes.
 - Incubate the sample at 37°C for a minimum of 4 hours (overnight incubation is also common) with constant gentle agitation to ensure complete hydrolysis.[3]
 - After incubation, filter the sample through a 0.45 µm PVDF syringe filter to remove particulates before placing it in the autosampler for analysis.[3]

2. Instrumental Analysis: Online SPE-LC-MS/MS

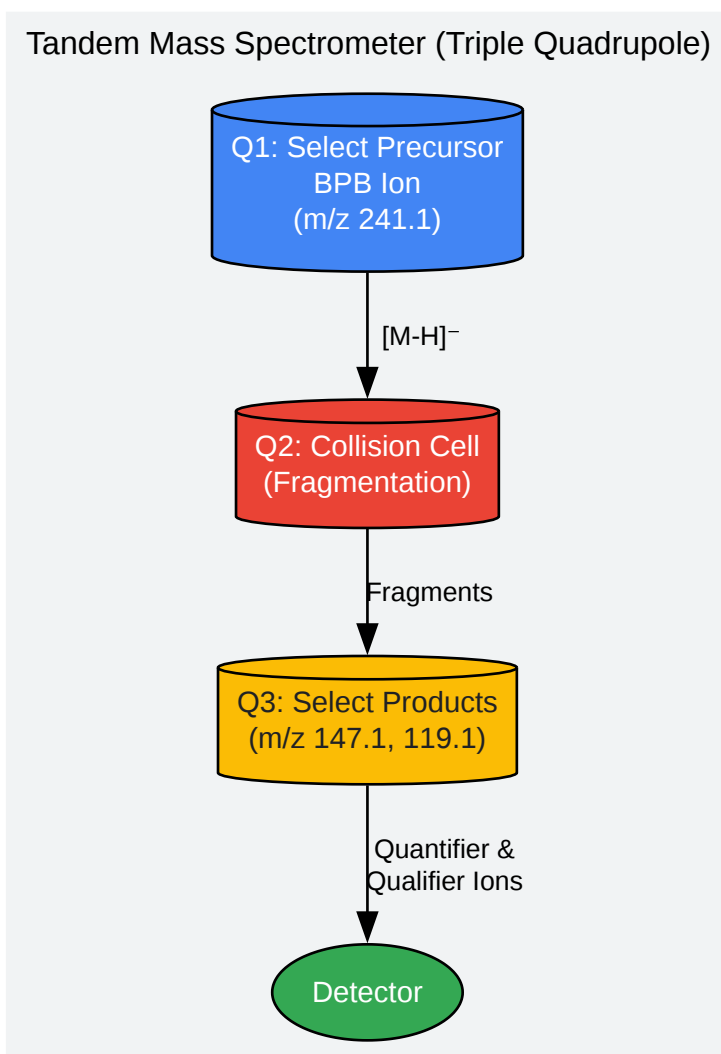
- Online SPE:
 - Trap Column: A reversed-phase cartridge (e.g., Strata-X) is commonly used for trapping bisphenols from the aqueous urine matrix.[4]
 - Loading Phase: The hydrolyzed urine sample is loaded onto the SPE cartridge. The aqueous mobile phase washes away salts and polar interferences.
 - Elution Phase: A switching valve redirects the LC gradient through the SPE cartridge, eluting the trapped BPB and other bisphenols onto the analytical column.

- Liquid Chromatography (LC):
 - Analytical Column: C18 reversed-phase column (e.g., 150 x 3.0 mm, 4 μ m).[4]
 - Mobile Phase A: 0.05% Acetic Acid in Water.[4]
 - Mobile Phase B: 95% Acetonitrile + 0.05% Acetic Acid in Water.[4]
 - Flow Rate: 300-400 μ L/min.
 - Gradient: A typical gradient starts with a low percentage of mobile phase B, ramps up to a high percentage to elute the analytes, holds for a wash step, and then re-equilibrates to initial conditions.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization: Electrospray Ionization (ESI) in negative mode is preferred for bisphenols.[1]
 - Detection: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity. Specific precursor-to-product ion transitions are monitored for BPB.

Workflow Diagram: Online SPE-LC-MS/MS Analysis



Tandem Mass Spectrometer (Triple Quadrupole)



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